

Safeguarding Your Research: A Comprehensive Guide to Handling Harmol

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Compound of Interest

Compound Name: Harmol
CAS No.: 40580-83-4; 487-03-6
Cat. No.: B15609216

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Harmol**, a compound of interest in various research fields. Adherence to these procedural steps will minimize exposure risks and ensure compliant disposal, fostering a secure and productive research setting.

Understanding the Hazards

Harmol and its derivatives, such as **Harmol** hydrochloride dihydrate, are chemical compounds that require careful handling. According to safety data sheets, **Harmol** is classified as harmful if swallowed (Acute toxicity, oral - Category 4), a skin irritant (Category 2), and can cause serious eye irritation (Category 2A) and respiratory irritation (Category 3).^[1] While some sources state that the toxicological properties have not been fully investigated, it is crucial to treat the substance with caution to avoid potential health effects.^[2]

Hazard Classification	Category	GHS Hazard Statement
Acute toxicity, oral	Category 4	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation

Table 1: GHS Hazard Classification for **Harmol**.[\[1\]](#)

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Harmol**, a comprehensive selection of personal protective equipment is mandatory to prevent contact and inhalation.

PPE Category	Specific Equipment	Standard/Specification
Eye and Face Protection	Tightly fitting safety goggles with side-shields	Conforming to EN 166 (EU) or NIOSH (US) [3]
Skin Protection	Chemical impermeable gloves	Must satisfy EU Directive 89/686/EEC and the standard EN 374 [3]
Fire/flame resistant and impervious clothing [3]	N/A	
Laboratory coat	N/A	
Respiratory Protection	Full-face respirator	Use if exposure limits are exceeded or irritation is experienced [3]

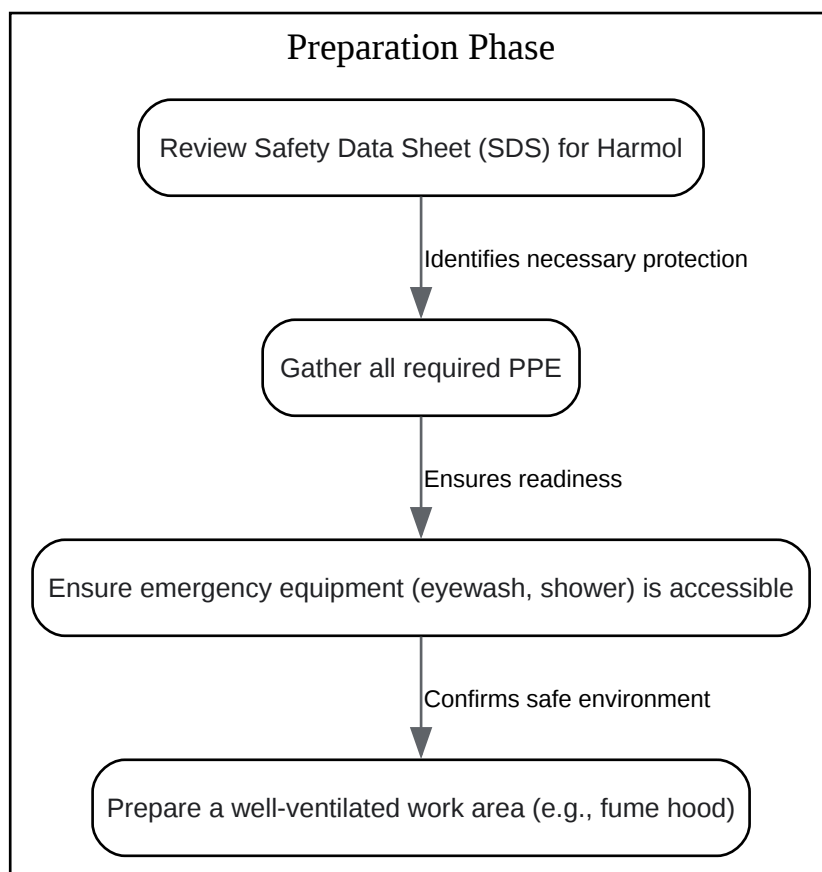
Table 2: Recommended Personal Protective Equipment for Handling **Harmol**.

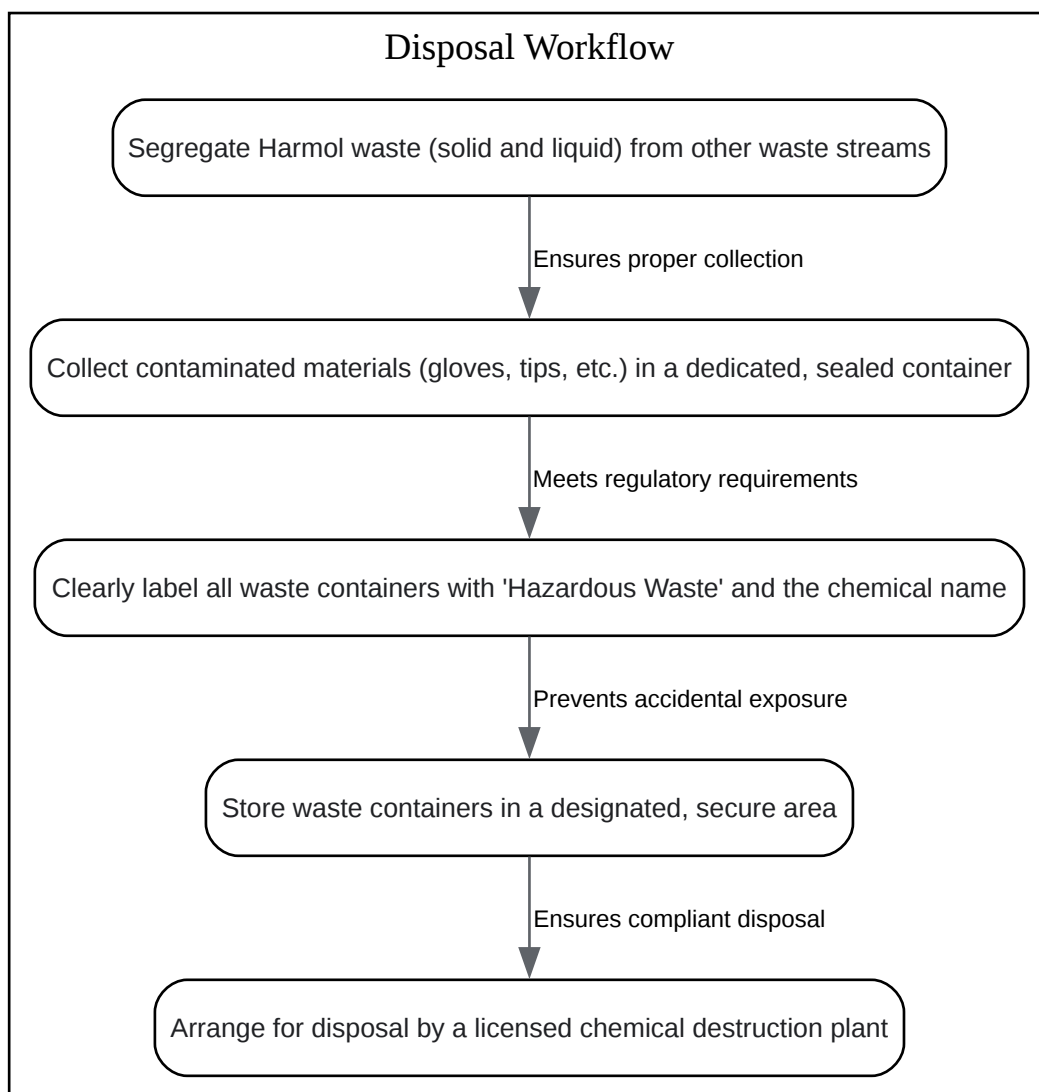
Operational Plan: Step-by-Step Handling and Disposal

A systematic approach to handling and disposal is critical for safety and regulatory compliance.

Pre-Handling Checklist and Preparation

Before beginning any work with **Harmol**, it is essential to prepare the workspace and ensure all safety measures are in place.





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References

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